

Technical Monograph: Oxybenzone (CAS 131-57-7)

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Compound of Interest

Compound Name: 2-Hydroxy-4'-methylbenzophenone

CAS No.: 19434-30-1

Cat. No.: B8467348

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Synonyms: Benzophenone-3, 2-Hydroxy-4-methoxybenzophenone, (2-Hydroxy-4-methoxyphenyl)-phenylmethanone[1]

Chemical Identity & Physicochemical Properties[2][3][4][5][6]

Oxybenzone is a benzophenone derivative widely utilized for its ability to absorb ultraviolet (UV) radiation, specifically in the UVB (290–320 nm) and short-wave UVA (320–340 nm) regions.[2] Its efficacy relies on a specific structural motif—an intramolecular hydrogen bond—that facilitates non-radiative energy dissipation.

Table 1: Physicochemical Constants

Property	Value	Notes
CAS Number	131-57-7	
Molecular Formula	C ₁₄ H ₁₂ O ₃	
Molecular Weight	228.24 g/mol	
Appearance	Pale yellow crystalline powder	
Melting Point	62.0 – 65.5 °C	Experimental [1]
Boiling Point	150 – 160 °C	@ 5 mmHg [1]
LogP (Octanol/Water)	3.79	Experimental [2]
Water Solubility	~69 mg/L	@ 25°C (Virtually insoluble)
Solubility (Organics)	Soluble in Ethanol, Acetone, Toluene	Lipophilic nature drives formulation in oil phases
UV Absorption Max	$\lambda_{\text{max}} \approx 288 \text{ nm}, 325 \text{ nm}$	Dual peak character (UVB/UVA II)
pKa	~7.56	Phenolic hydroxyl group

Mechanism of Action: Excited State Intramolecular Proton Transfer (ESIPT)

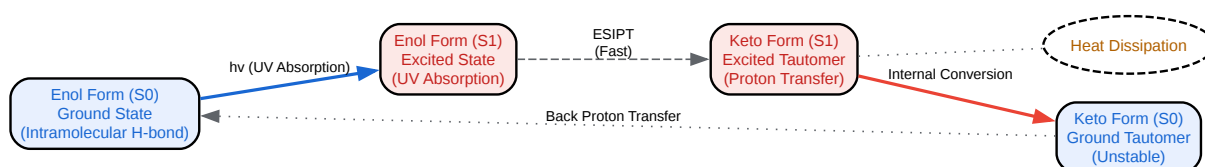
The photoprotective capability of Oxybenzone is not merely a result of light absorption but of its ability to safely dissipate that energy as heat without degrading.[2] This is governed by Excited State Intramolecular Proton Transfer (ESIPT).

The Photophysical Cycle

- Ground State (Enol Form): In the ground state (), the molecule exists in an enol form where the hydroxyl proton forms a strong intramolecular hydrogen bond with the carbonyl oxygen.
- Excitation: Upon absorbing a UV photon, the molecule is promoted to the excited singlet state (

).

- Proton Transfer: The acidity of the hydroxyl group and the basicity of the carbonyl group increase significantly in the excited state. The proton transfers to the carbonyl oxygen, forming a keto tautomer.
- Relaxation: The excited keto form relaxes to the ground state keto form via internal conversion (releasing energy as heat).
- Restoration: The ground state keto form is unstable and rapidly back-transfers the proton to regenerate the original enol form, making the molecule ready to absorb another photon.



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Figure 1: The ESIPT cycle allows Oxybenzone to act as a reusable 'photon pump,' converting UV radiation into harmless thermal energy.

Synthesis: Friedel-Crafts Acylation[8][9][10][11][12][13][14]

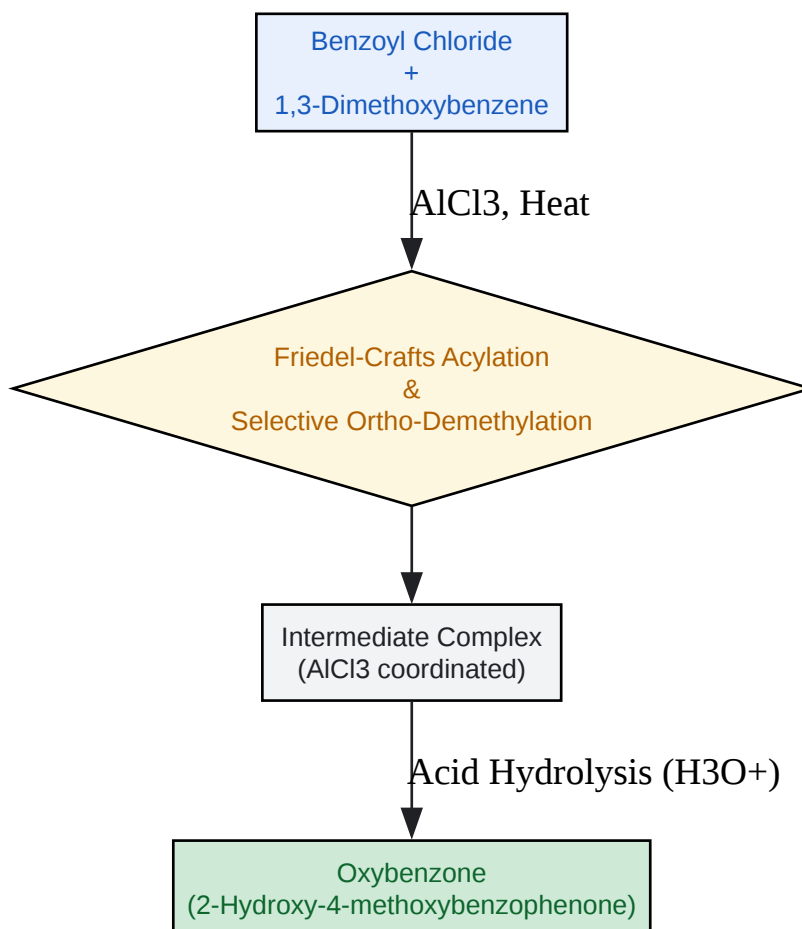
The industrial synthesis of Oxybenzone typically employs a Friedel-Crafts acylation strategy. A robust route involves the reaction of benzoyl chloride with 1,3-dimethoxybenzene (resorcinol dimethyl ether).

Expert Insight: While one might expect a simple acylation, the use of Aluminum Chloride (

) serves a dual purpose. It catalyzes the acylation and facilitates the selective demethylation of the methoxy group ortho to the carbonyl. This is critical because the ortho-hydroxyl group is required for the hydrogen bonding described in the mechanism section above.

Reaction Pathway[8][9][10][11][12][15][16][17]

- Reagents: Benzoyl Chloride + 1,3-Dimethoxybenzene.
- Catalyst: Anhydrous (Lewis Acid).
- Process:
 - Formation of the acylium ion complex.
 - Electrophilic attack on the electron-rich aromatic ring.[3]
 - Selective cleavage of the ortho-methoxy bond due to the stability of the resulting aluminum-chelate complex.
- Workup: Acid hydrolysis releases the free phenol (Oxybenzone).



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Figure 2: Synthetic route highlighting the simultaneous acylation and selective demethylation driven by aluminum chloride chelation.

Analytical Protocol: HPLC Quantification

For quality control and formulation analysis, High-Performance Liquid Chromatography (HPLC) is the gold standard. The following protocol is adapted from FDA Laboratory Information Bulletin 4675 [3].

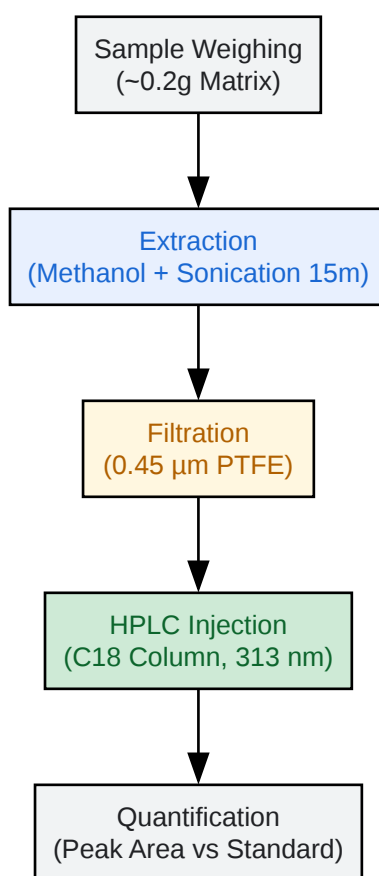
Validated Method Parameters

Parameter	Condition
Column	C18 Reverse Phase (e.g., Phenomenex Luna C18(2), 150 x 4.6 mm, 5 μ m)
Mobile Phase	Methanol : 0.5% Acetic Acid (aq) (85:15 v/v is a common starting point for isocratic)
Flow Rate	1.0 mL/min
Detection	UV-Vis / PDA @ 313 nm (or 288 nm)
Injection Volume	10 - 20 μ L
Temperature	Ambient (25°C)

Step-by-Step Workflow

- Standard Preparation: Dissolve Oxybenzone reference standard in Methanol to create a stock solution (e.g., 0.2 mg/mL). Sonicate to ensure complete dissolution.
- Sample Extraction:
 - Weigh ~0.2g of sunscreen lotion/emulsion.
 - Disperse in 50 mL Methanol.
 - Critical Step: Sonicate for 15 minutes to break the emulsion and solubilize the active ingredient.

- Filter through a 0.45 μm PTFE filter to remove excipients.
- Analysis: Inject standard and sample. Oxybenzone typically elutes between 4–6 minutes depending on the exact organic modifier ratio.
- Calculation: Use external standard calibration curve ().



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Figure 3: Analytical workflow for the extraction and quantification of Oxybenzone from complex matrices.

Safety & Environmental Toxicology

While Oxybenzone is FDA-approved for human use (up to 6%), it is currently the subject of intense scrutiny regarding environmental impact and endocrine disruption.

- **Coral Reef Toxicity:** Research indicates Oxybenzone acts as a skeletal endocrine disruptor in coral planulae. It induces ossification, trapping the coral larva in its own skeleton, and lowers the temperature at which coral bleaching occurs [4]. This has led to bans in jurisdictions like Hawaii and Key West.
- **Human Safety:** It is lipophilic and can penetrate the stratum corneum, with traces detectable in urine. While generally considered safe for topical use, concerns regarding weak estrogenic activity persist in literature, though systemic toxicity remains low at regulated levels [5].

References

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Sources

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- [2. What is the mechanism of Oxybenzone? \[synapse.patsnap.com\]](#)
- [3. d.web.umkc.edu \[d.web.umkc.edu\]](#)
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